

A Technical Guide to the Commercial Availability of Oxetan-3-ylmethanamine

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Compound of Interest

Compound Name: Oxetan-3-ylmethanamine

Cat. No.: B1394169

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Introduction: The Rising Prominence of the Oxetane Moiety in Drug Discovery

The landscape of medicinal chemistry is in a perpetual state of evolution, driven by the need for novel molecular scaffolds that can confer improved physicochemical and pharmacokinetic properties upon drug candidates. Among the more recent entrants to the mainstream medicinal chemist's toolbox is the oxetane ring, a four-membered cyclic ether. For many years, this strained ring system was largely overlooked, but it has now emerged as a valuable bioisostere for commonly used functional groups such as gem-dimethyl and carbonyl moieties.^{[1][2]} The incorporation of an oxetane can lead to significant improvements in aqueous solubility, metabolic stability, and lipophilicity, while also increasing the sp^3 character of a molecule.^{[3][4]}

Oxetan-3-ylmethanamine, in particular, has garnered significant attention as a versatile building block. Its primary amine functionality provides a convenient handle for further chemical modification, allowing for its incorporation into a wide array of molecular architectures. The presence of the oxetane ring can impart favorable properties, such as reduced basicity of the adjacent amine, which can be advantageous for optimizing a compound's ADME (absorption, distribution, metabolism, and excretion) profile.^[5] This guide provides a comprehensive overview of the commercial availability, synthesis, and applications of **oxetan-3-ylmethanamine** for researchers, scientists, and drug development professionals.

Commercial Availability and Procurement

Oxetan-3-ylmethanamine (CAS RN: 6246-05-5) is commercially available from a number of suppliers, catering to both laboratory-scale research and larger-scale developmental needs.[6][7][8] It is typically offered as a colorless to light yellow liquid.[8][9] The hydrochloride salt form (CAS RN: 1427195-22-9) is also commercially available for researchers who may prefer a solid, more crystalline material.[10]

When procuring this building block, it is crucial to consider factors such as purity, lead time, and the supplier's ability to provide larger quantities as a project progresses. For early-stage research, numerous chemical suppliers offer small quantities (e.g., grams) with relatively short lead times.[11] For process development and scale-up campaigns, it is advisable to engage with suppliers who have demonstrated manufacturing experience and can provide robust quality management systems.[9]

Here is a summary of representative commercial suppliers for **oxetan-3-ylmethanamine** and its hydrochloride salt:

Product Name	CAS Number	Representative Suppliers	Typical Purity
Oxetan-3-ylmethanamine	6246-05-5	Sigma-Aldrich, TCI, AChemBlock, Molbase, United States Biological	>95-97%[6][7][8][12]
oxetan-3-ylmethanamine hydrochloride	1427195-22-9	Sigma-Aldrich	96%[10]

Disclaimer: This table is not exhaustive and is intended to be representative. Researchers should conduct their own due diligence when selecting a supplier.

Synthetic Strategies for Oxetan-3-ylmethanamine

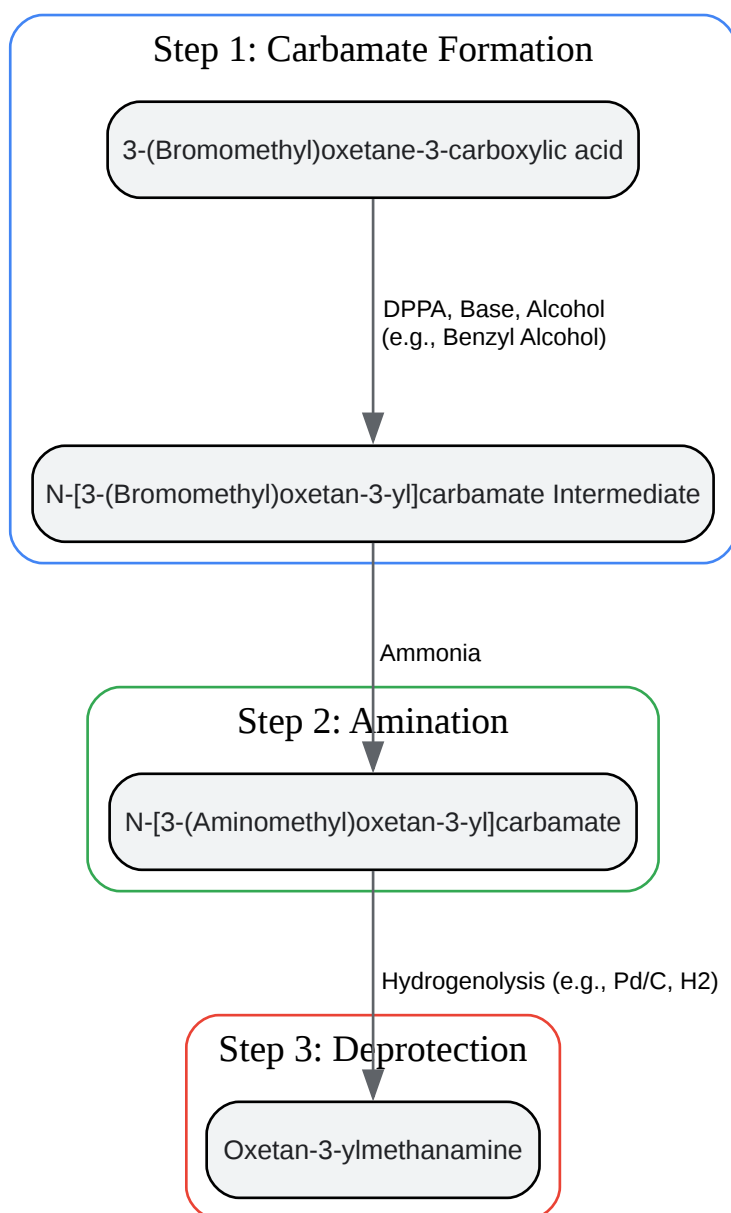
While **oxetan-3-ylmethanamine** is commercially available, an understanding of its synthesis is valuable for process development and for the preparation of novel analogs. Several synthetic routes have been reported in the literature and patents, with the choice of route often depending on the desired scale and the availability of starting materials.

A common strategy for the synthesis of 3-substituted oxetanes involves the use of oxetan-3-one as a key intermediate.^{[13][14]} Oxetan-3-one can be prepared from readily available propargylic alcohols.^[13] From oxetan-3-one, a variety of synthetic transformations can be employed to introduce the aminomethyl group.

One patented method describes a process for preparing N-[3-(aminomethyl)oxetan-3-yl]carbamate intermediates, which can then be deprotected to yield the desired amine.^[15] This route often involves the use of a Curtius-type rearrangement of a 3-(bromomethyl)oxetane-3-carboxylic acid derivative.^[15]

A Representative Synthetic Workflow

A general and scalable approach to **oxetan-3-ylmethanamine** can be envisioned starting from 3-(bromomethyl)oxetane-3-carboxylic acid. The following diagram illustrates a conceptual synthetic workflow.



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Caption: A conceptual synthetic workflow for **oxetan-3-ylmethanamine**.

Detailed Experimental Protocol (Conceptual)

The following is a conceptual, step-by-step methodology based on literature precedents for the synthesis of **oxetan-3-ylmethanamine**.^[15] Note: This protocol is for illustrative purposes and should be adapted and optimized based on laboratory safety standards and specific experimental conditions.

Step 1: Synthesis of Benzyl N-[3-(bromomethyl)oxetan-3-yl]carbamate

- To a solution of 3-(bromomethyl)oxetane-3-carboxylic acid in an anhydrous solvent (e.g., toluene), add a suitable base such as triethylamine (TEA).
- Add diphenylphosphoryl azide (DPPA) portion-wise to the mixture.
- Heat the reaction mixture to facilitate the formation of the isocyanate intermediate.
- Add benzyl alcohol to the reaction and continue heating to form the benzyl carbamate.
- Upon completion, cool the reaction and work up by washing with aqueous solutions to remove impurities.
- Purify the crude product, for example, by flash chromatography.

Step 2: Synthesis of Benzyl N-[3-(aminomethyl)oxetan-3-yl]carbamate

- In a pressure-rated vessel, dissolve the benzyl N-[3-(bromomethyl)oxetan-3-yl]carbamate in a suitable solvent.
- Add liquid ammonia to the vessel.
- Stir the reaction mixture at a controlled temperature until the starting material is consumed.
- Carefully vent the excess ammonia and work up the reaction mixture.

Step 3: Deprotection to **Oxetan-3-ylmethanamine**

- Dissolve the benzyl N-[3-(aminomethyl)oxetan-3-yl]carbamate in a suitable solvent such as methanol.
- Add a palladium on carbon (Pd/C) catalyst.
- Stir the mixture under a hydrogen atmosphere until the deprotection is complete.
- Filter the reaction mixture to remove the catalyst and concentrate the filtrate to obtain the final product.

Analytical Characterization

Ensuring the purity and identity of **oxetan-3-ylmethanamine** is critical for its application in drug discovery. A suite of analytical techniques should be employed for its characterization.

Analytical Technique	Purpose
Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)	To confirm the chemical structure and assess purity.
Mass Spectrometry (MS)	To determine the molecular weight and confirm the identity of the compound.
High-Performance Liquid Chromatography (HPLC)	To determine the purity of the compound and identify any impurities. [16]
Gas Chromatography (GC)	An alternative method to HPLC for purity assessment, particularly for volatile compounds.
Fourier-Transform Infrared (FTIR) Spectroscopy	To identify the presence of key functional groups (e.g., N-H and C-O).

Applications in Drug Discovery and Medicinal Chemistry

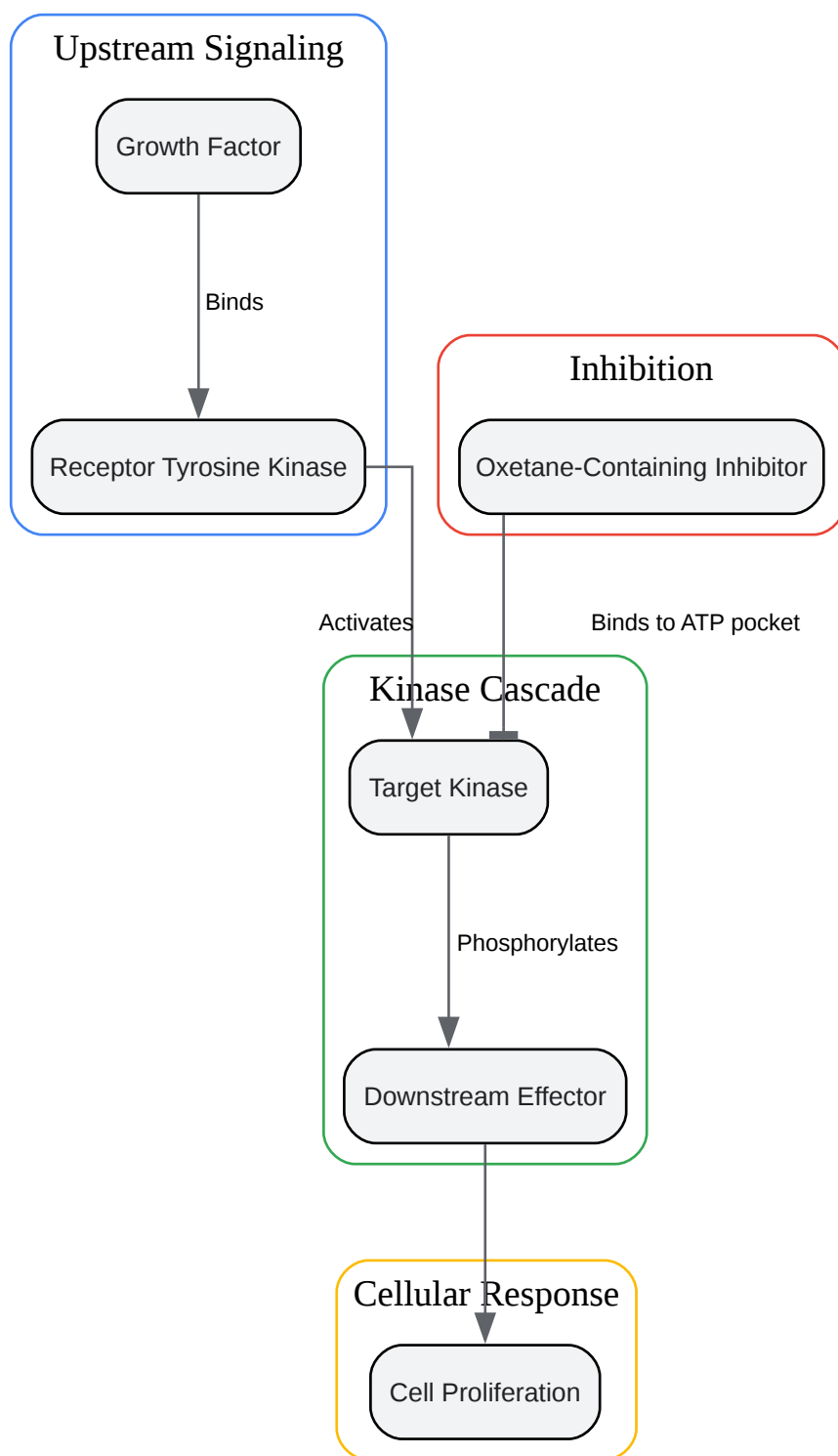
The unique properties of the oxetane ring have led to its incorporation into a number of clinical and preclinical drug candidates.[\[3\]](#)[\[17\]](#) The oxetane moiety can act as a hydrogen bond acceptor and can influence the conformation of a molecule, potentially leading to improved binding affinity for its biological target.[\[3\]](#)

Oxetan-3-ylmethanamine is a particularly useful building block as it allows for the introduction of the oxetane motif as a pendant group. This can be a powerful strategy for improving the drug-like properties of a lead compound. For example, replacing a gem-dimethyl group with an oxetane can increase aqueous solubility and metabolic stability.[\[1\]](#)

The Oxetane Moiety in Modulating Kinase Inhibitor Properties

A key area where oxetanes have shown significant promise is in the development of kinase inhibitors. The oxetane can influence the physicochemical properties of the inhibitor, leading to improved potency, selectivity, and pharmacokinetic profiles.

The following diagram illustrates a simplified signaling pathway involving a hypothetical kinase and how an oxetane-containing inhibitor could modulate its activity.



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Caption: Inhibition of a kinase signaling pathway by an oxetane-containing drug.

Conclusion

Oxetan-3-ylmethanamine has established itself as a valuable and commercially accessible building block for drug discovery and development. Its unique structural and physicochemical properties, conferred by the oxetane ring, offer medicinal chemists a powerful tool to optimize the properties of lead compounds. A thorough understanding of its commercial availability, synthetic routes, and applications is essential for researchers aiming to leverage the full potential of this versatile scaffold in the design of next-generation therapeutics.

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References

- 1. Oxetanes - Enamine [enamine.net]
- 2. benchchem.com [benchchem.com]
- 3. Applications of oxetanes in drug discovery and medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Investigating 3,3-diaryloxetanes as potential bioisosteres through matched molecular pair analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. img01.pharmablock.com [img01.pharmablock.com]
- 6. 3-Aminomethyl-oxetane 97% | CAS: 6246-05-5 | AChemBlock [achemblock.com]
- 7. 3-(Aminomethyl)oxetane 97 6246-05-5 [sigmaaldrich.com]
- 8. Oxetan-3-ylmethanamine | 6246-05-5 | TCI Deutschland GmbH [tcichemicals.com]
- 9. China 3-Aminomethyl-oxetane 6246-05-5 Manufacture and Factory | Freeman [sfchemicals.com]
- 10. oxetan-3-ylmethanamine hydrochloride | 1427195-22-9 [sigmaaldrich.com]
- 11. calpaclab.com [calpaclab.com]
- 12. Oxetan-3-ylmethanamine 6246-05-5, Purity 96%_United States Biological [molbase.com]
- 13. Gold-Catalyzed One-Step Practical Synthesis of Oxetan-3-ones from Readily Available Propargylic Alcohols - PMC [pmc.ncbi.nlm.nih.gov]

- 14. chemrxiv.org [chemrxiv.org]
- 15. EP3248969B1 - Process for the preparation of n-[3-(aminomethyl)oxetan-3-yl]carbamate intermediates - Google Patents [patents.google.com]
- 16. jfda-online.com [jfda-online.com]
- 17. Applications of oxetanes in drug discovery and medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
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